

# Application Notes and Protocols for 1-Methyl-3-propylbenzene in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Methyl-3-propylbenzene**

Cat. No.: **B093027**

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These application notes provide a comprehensive overview of the utility of **1-methyl-3-propylbenzene** (also known as m-propyltoluene) as a high-boiling aromatic solvent in various organic reactions. Its unique physical properties make it an excellent alternative to more common solvents like toluene or xylene, particularly for reactions requiring elevated temperatures.

## Properties of 1-Methyl-3-propylbenzene

**1-Methyl-3-propylbenzene** is a colorless liquid with a characteristic aromatic odor. It is insoluble in water but miscible with many organic solvents.[\[1\]](#)[\[2\]](#) Its key physical and chemical properties are summarized below.

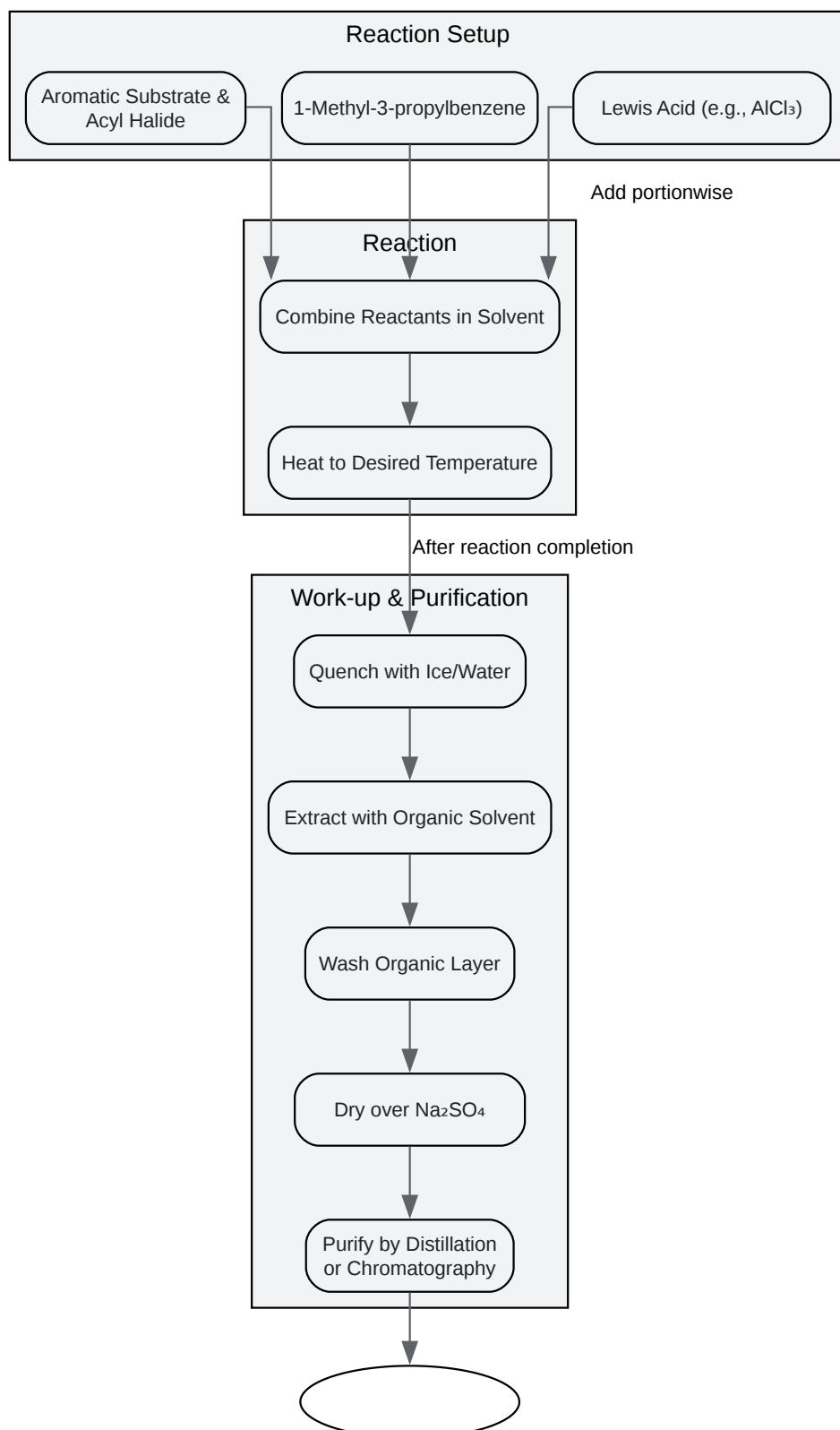
Property	Value	Reference
CAS Number	1074-43-7	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>10</sub> H <sub>14</sub>	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	134.22 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	181-182 °C	<a href="#">[3]</a>
Melting Point	-83 °C	<a href="#">[3]</a>
Density	0.865 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	68 °C	<a href="#">[3]</a>

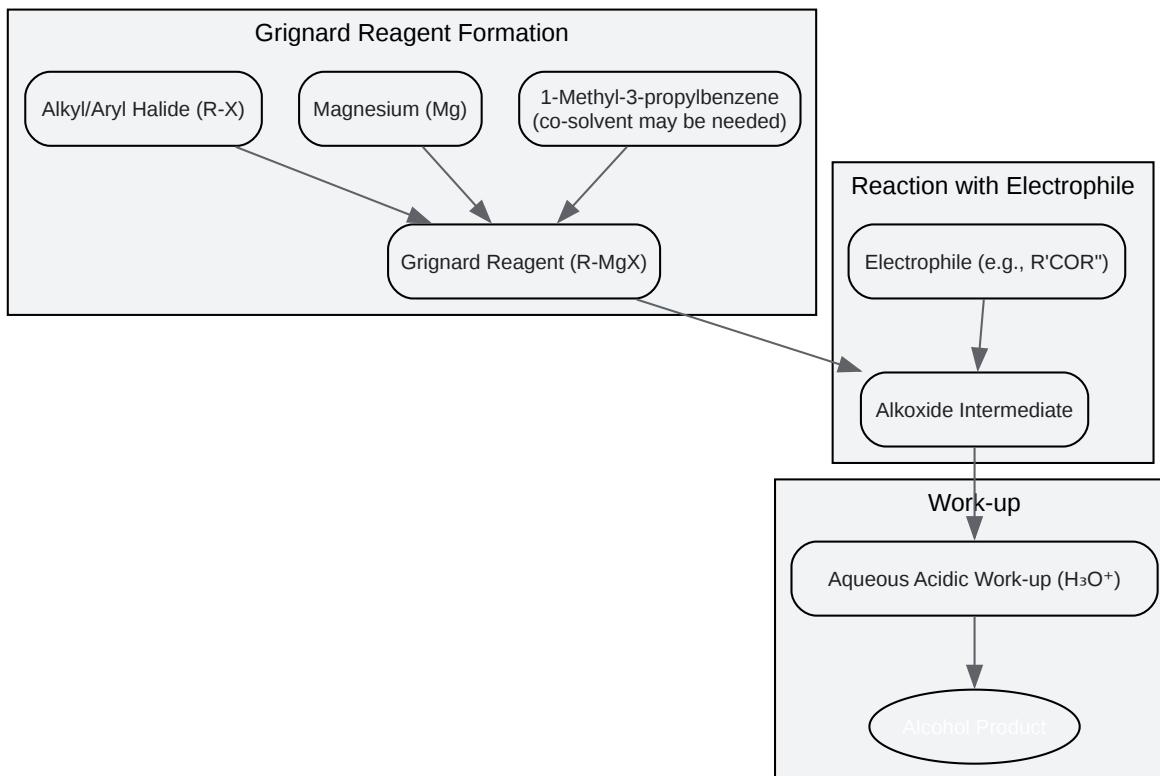
## Key Applications in Organic Synthesis

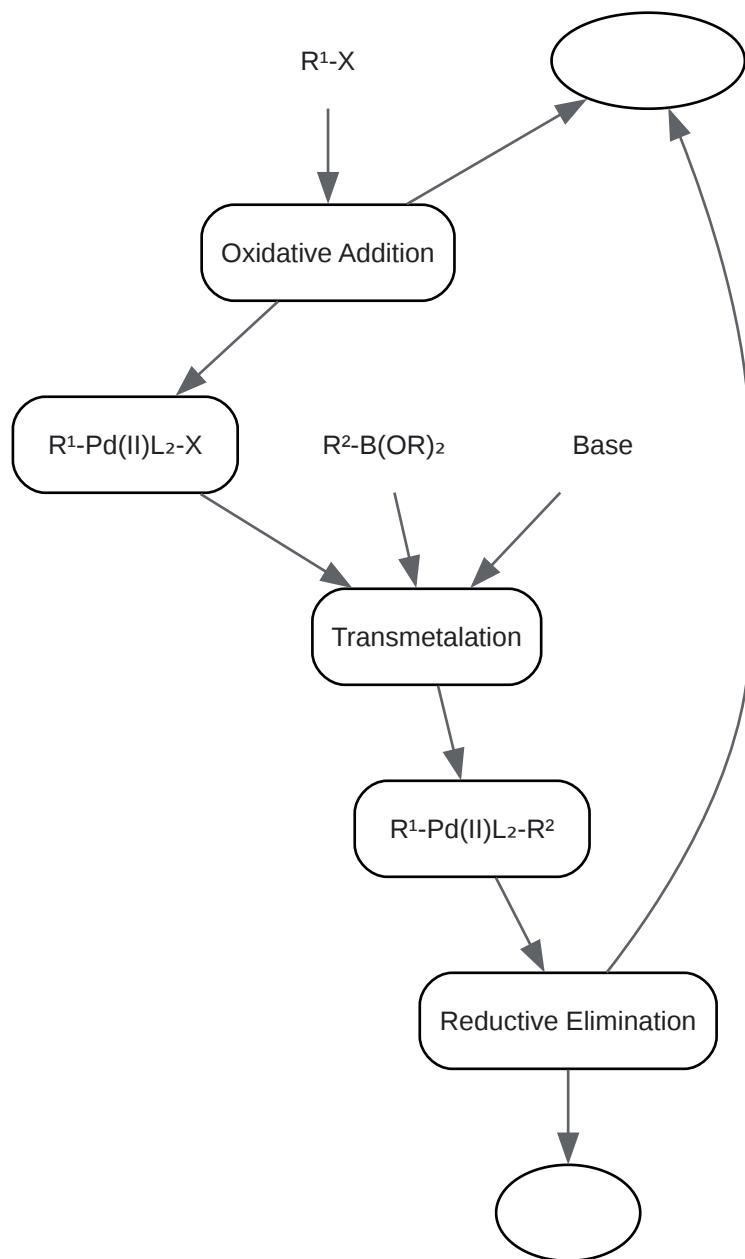
Due to its high boiling point and stability, **1-methyl-3-propylbenzene** is particularly suitable for reactions that require sustained high temperatures to proceed at a reasonable rate. Its aromatic nature also makes it a good solvent for a wide range of organic compounds, including starting materials and catalysts for common cross-coupling and substitution reactions.

## Friedel-Crafts Alkylation and Acylation

The Friedel-Crafts reaction is a fundamental method for attaching alkyl or acyl substituents to an aromatic ring.[\[1\]](#)[\[8\]](#) **1-Methyl-3-propylbenzene** can serve as a non-reactive, high-boiling solvent for the alkylation or acylation of other aromatic substrates. It is particularly useful when the reactants themselves are high-boiling liquids or solids, ensuring a homogeneous reaction mixture at elevated temperatures.







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